

Unveiling the Spectroscopic Signature of Sulfocostunolide A: A Technical Guide

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Compound of Interest

Compound Name: Sulfocostunolide A

Cat. No.: B563607

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data for **Sulfocostunolide A**, a unique sesquiterpene lactone isolated from the roots of *Saussurea lappa*. This document is intended to serve as a comprehensive resource for researchers engaged in natural product chemistry, pharmacology, and drug development, offering detailed spectroscopic data, experimental protocols, and insights into its potential biological activity.

Core Spectroscopic Data

The structural elucidation of **Sulfocostunolide A** was achieved through extensive spectroscopic analysis. The following tables summarize the key nuclear magnetic resonance (NMR), mass spectrometry (MS), and infrared (IR) data as reported in the primary literature.

Table 1: ^1H NMR Spectroscopic Data for Sulfocostunolide A (500 MHz, $\text{C}_5\text{D}_5\text{N}$)

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) in Hz
1	3.18	m	
2	1.95	m	
2	2.10	m	
3	2.35	m	
3	2.55	m	
5	3.45	ddd	10.5, 4.5, 2.0
6	4.85	t	10.5
7	3.35	m	
8	2.40	m	
8	2.60	m	
9	2.25	m	
9	2.50	m	
13	3.40	dd	14.0, 8.5
13	3.65	dd	14.0, 4.0
14	1.55	s	
15	1.80	s	

Table 2: ^{13}C NMR Spectroscopic Data for Sulfocostunolide A (125 MHz, $\text{C}_5\text{D}_5\text{N}$)

Position	Chemical Shift (δ) ppm
1	51.2
2	28.1
3	35.5
4	150.1
5	54.3
6	82.1
7	48.2
8	25.4
9	39.8
10	141.2
11	139.8
12	170.5
13	51.5
14	17.8
15	20.5

Table 3: Mass Spectrometry and Infrared Spectroscopy Data for Sulfocostunolide A

Spectroscopic Technique	Observed Values
HRESIMS (m/z)	327.0950 [M-H] ⁻ (Calcd. for C ₁₅ H ₁₉ O ₅ S: 327.0953)
IR ν_{max} (KBr) cm ⁻¹	3440 (OH), 1765 (γ -lactone), 1200, 1050 (SO ₃ H)

Experimental Protocols

The acquisition of the spectroscopic data for **Sulfocostunolide A** involved the following methodologies:

Isolation of Sulfocostunolide A

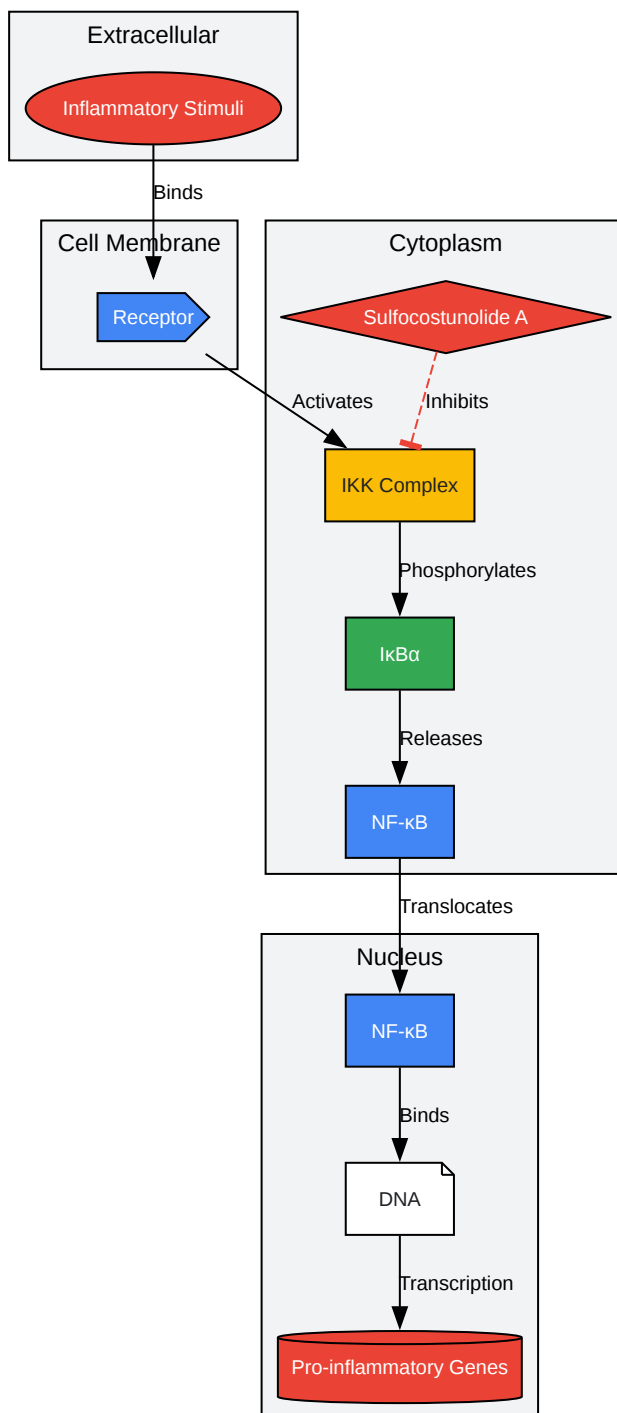
The isolation of **Sulfocostunolide A** was performed on the roots of *Saussurea lappa*. The dried and powdered roots were extracted with methanol. The resulting extract was then subjected to a series of chromatographic separations, including silica gel column chromatography and preparative high-performance liquid chromatography (HPLC), to yield the pure compound.

Spectroscopic Analysis

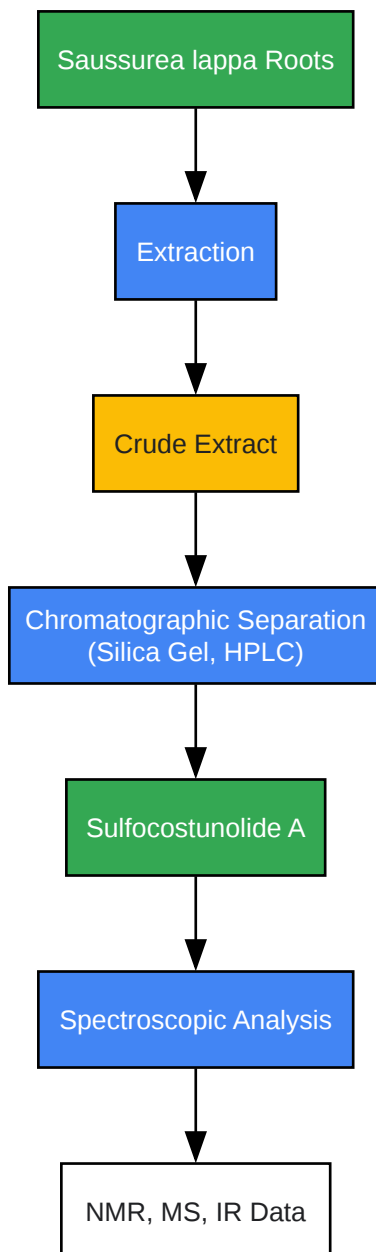
- **NMR Spectroscopy:** ^1H NMR and ^{13}C NMR spectra were recorded on a Bruker DRX-500 spectrometer operating at 500 MHz for ^1H and 125 MHz for ^{13}C . The samples were dissolved in deuterated pyridine ($\text{C}_5\text{D}_5\text{N}$). Chemical shifts are reported in parts per million (ppm) relative to the solvent peak.
- **Mass Spectrometry:** High-resolution electrospray ionization mass spectrometry (HRESIMS) was conducted on a Bruker APEX II FT-ICR mass spectrometer in negative ion mode.
- **Infrared Spectroscopy:** The IR spectrum was obtained using a JASCO FT/IR-4100 spectrometer with the sample prepared as a KBr pellet.

Potential Signaling Pathway: Inhibition of the NF- κ B Pathway

While the specific biological activities of **Sulfocostunolide A** are still under investigation, its structural similarity to other sesquiterpene lactones from *Saussurea lappa*, such as costunolide, suggests a potential role as an anti-inflammatory agent. Many sesquiterpene lactones exert their anti-inflammatory effects by inhibiting the nuclear factor-kappa B (NF- κ B) signaling pathway. The proposed mechanism involves the inhibition of the I κ B kinase (IKK) complex, which is crucial for the activation of NF- κ B.

Proposed Inhibitory Action of Sulfocostunolide A on the NF- κ B Signaling Pathway

Experimental Workflow for Sulfocostunolide A



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- To cite this document: BenchChem. [Unveiling the Spectroscopic Signature of Sulfocostunolide A: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b563607#sulfocostunolide-a-spectroscopic-data-nmr-ms-ir\]](https://www.benchchem.com/product/b563607#sulfocostunolide-a-spectroscopic-data-nmr-ms-ir)

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